

7-(Carboxymethoxy)-4-methylcoumarin

molecular weight and formula

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Compound of Interest

Compound Name: 7-(Carboxymethoxy)-4-methylcoumarin

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An In-depth Technical Guide to **7-(Carboxymethoxy)-4-methylcoumarin**

Introduction

7-(Carboxymethoxy)-4-methylcoumarin, also known as 2-((4-Methyl-2-oxo-2H-chromen-7-yl)oxy)acetic acid, is a derivative of coumarin, a class of natural compounds known for their significant pharmacological activities.^[1] This particular derivative possesses a carboxymethoxy group at the 7-position and a methyl group at the 4-position of the coumarin scaffold. These substitutions make it a valuable building block in the synthesis of more complex molecules and a useful tool in various research applications, including as a fluorescent label and in the preparation of photosensitive polymers.^{[2][3]} This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications for researchers and professionals in drug development.

Chemical and Physical Properties

The fundamental chemical and physical properties of **7-(Carboxymethoxy)-4-methylcoumarin** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	References
Molecular Formula	C ₁₂ H ₁₀ O ₅	[2][4]
Molecular Weight	234.20 g/mol	[5]
Monoisotopic Mass	234.05283 Da	[6]
CAS Number	64700-15-8	[2][4]
Appearance	Solid Powder	[7]
Melting Point	206-208 °C	[2]
Synonyms	2-(4-Methyl-2-oxochromen-7-yl)oxyacetic acid, [(4-Methyl-2-oxo-2H-chromen-7-yl)oxy]acetic acid	[4][5]

Synthesis of 7-(Carboxymethoxy)-4-methylcoumarin

The synthesis of **7-(Carboxymethoxy)-4-methylcoumarin** is typically achieved in a two-step process. The first step involves the synthesis of its precursor, 7-hydroxy-4-methylcoumarin, via the Pechmann condensation. This is followed by an etherification reaction to introduce the carboxymethoxy group.

Step 1: Synthesis of 7-Hydroxy-4-methylcoumarin via Pechmann Condensation

The Pechmann reaction is a classic method for synthesizing coumarins from a phenol and a β -ketoester in the presence of an acid catalyst.[8][9]

Experimental Protocol:

- Reactants: A mixture of resorcinol (1 equivalent) and ethyl acetoacetate (1.1 equivalents) is prepared.[8]
- Catalyst: An acid catalyst, such as concentrated sulfuric acid, polyphosphoric acid, or a solid acid catalyst like Amberlyst-15, is added to the reaction mixture.[8][9][10]

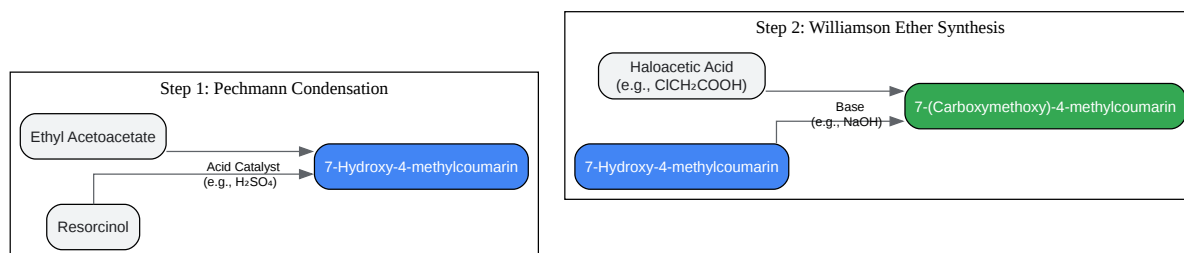
- **Reaction Conditions:** The mixture is stirred and heated in an oil bath, typically at a temperature ranging from 75°C to 110°C.[8][10] The reaction progress is monitored using thin-layer chromatography (TLC).[8]
- **Work-up:** Upon completion, the reaction mixture is poured into ice-cold water to precipitate the product.[10]
- **Purification:** The resulting solid, 7-hydroxy-4-methylcoumarin, is collected by suction filtration, washed with cold water, and can be further purified by recrystallization from ethanol.[10]

Step 2: Etherification to Yield 7-(Carboxymethoxy)-4-methylcoumarin

The hydroxyl group of 7-hydroxy-4-methylcoumarin is then reacted with a haloacetic acid (e.g., chloroacetic acid or bromoacetic acid) in the presence of a base to form the carboxymethoxy ether.

Experimental Protocol:

- **Reactants:** 7-hydroxy-4-methylcoumarin is dissolved in a suitable solvent, such as acetone or ethanol.
- **Base Addition:** A base, such as sodium hydroxide or potassium carbonate, is added to the solution to deprotonate the hydroxyl group, forming a phenoxide ion.
- **Alkylation:** An aqueous solution of a haloacetic acid salt (e.g., sodium chloroacetate) is added to the reaction mixture. The mixture is then refluxed for several hours.
- **Acidification:** After cooling, the reaction mixture is acidified with a dilute mineral acid (e.g., HCl) to precipitate the product.
- **Purification:** The crude **7-(Carboxymethoxy)-4-methylcoumarin** is collected by filtration, washed with water, and can be purified by recrystallization.



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Caption: Synthesis pathway of **7-(Carboxymethoxy)-4-methylcoumarin**.

Applications in Research and Development

7-(Carboxymethoxy)-4-methylcoumarin and its derivatives have found applications in various scientific fields due to their chemical and photophysical properties.

- **Fluorescent Labeling:** Coumarin derivatives are known for their fluorescent properties. 7-Methoxy-4-methylcoumarin, a related compound, is used as a fluorescent label.[3] The carboxymethoxy group in **7-(Carboxymethoxy)-4-methylcoumarin** provides a reactive handle for conjugation to biomolecules, enabling their use as fluorescent probes in enzyme assays and bioimaging.[7]
- **Chemical Synthesis:** It serves as an intermediate in the synthesis of more complex molecules. For instance, it has been used in the preparation of photosensitive polymers and 3-chloro-7-[(chlorocarbonyl)methoxy]-4-methylcoumarin.[2]
- **Biological Activity Studies:** Coumarins, as a class, exhibit a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[1][11][12] Derivatives of 4-methylcoumarin have been synthesized and evaluated for their cytotoxic effects against various human cancer cell lines.[1] The structural backbone of **7-(Carboxymethoxy)-4-methylcoumarin** makes it a candidate for derivatization and investigation in drug discovery

programs. For example, a related compound, 7-ethoxy-4-methylcoumarin, has been identified as a dopamine D2 receptor agonist with potential applications in treating Parkinson's disease.[13]

Conclusion

7-(Carboxymethoxy)-4-methylcoumarin is a versatile chemical compound with well-defined properties. Its synthesis, primarily through the Pechmann condensation followed by etherification, is a well-established process. The presence of the carboxylic acid functional group, combined with the inherent properties of the coumarin core, makes it a valuable tool for researchers in medicinal chemistry, materials science, and biochemistry. Its application as a fluorescent tag and as a precursor for synthesizing biologically active molecules underscores its importance in modern scientific research.

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